

Application Note: High-Resolution Mass Spectrometry of Methyl Vanillate-d3

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Compound of Interest

Compound Name: *Methyl vanillate-d3*

CAS No.: *1394230-40-0*

Cat. No.: *B1148041*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the analysis of **Methyl vanillate-d3** using high-resolution mass spectrometry (HRMS). **Methyl vanillate-d3**, a deuterated isotopologue of methyl vanillate, serves as an excellent internal standard for quantitative studies of methyl vanillate, a compound found in various natural products and used as a flavoring agent.^[1] Its three deuterium atoms on the methoxy group provide a distinct mass shift, enabling precise differentiation from the endogenous analyte.

Overview

High-resolution mass spectrometry offers unparalleled accuracy and sensitivity for the identification and quantification of small molecules. This application note outlines the key experimental procedures for the analysis of **Methyl vanillate-d3**, including sample preparation, liquid chromatography-mass spectrometry (LC-MS) parameters, and expected fragmentation patterns. The protocols described herein are intended to serve as a foundational methodology that can be adapted to specific experimental needs.

Quantitative Data Summary

Accurate mass measurements are critical for the confident identification of analytes. The following table summarizes the theoretical and expected high-resolution mass-to-charge ratios (m/z) for the protonated molecule and key fragment ions of **Methyl vanillate-d3**.

Analyte	Ion Type	Theoretical m/z	Description
Methyl vanillate-d3	$[M+H]^+$	186.0948	Protonated parent ion
Fragment 1	$[M+H-CH_3D]^+$	169.0686	Loss of deuterated methyl group
Fragment 2	$[M+H-CD_3OH]^+$	151.0390	Loss of deuterated methanol

Experimental Protocols

Sample Preparation

A robust and reproducible sample preparation protocol is essential for accurate quantitative analysis. The following is a general procedure for the extraction of **Methyl vanillate-d3** from a biological matrix, which can be optimized based on the specific sample type.

Materials:

- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

Protocol:

- To 100 μ L of the sample (e.g., plasma, urine, or cell lysate), add 400 μ L of ice-cold methanol containing the desired concentration of **Methyl vanillate-d3** as an internal standard.
- Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifuge the sample at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a new microcentrifuge tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100 μ L of the initial mobile phase (e.g., 95:5 water:methanol with 0.1% formic acid).
- Vortex briefly and centrifuge at 14,000 x g for 5 minutes to remove any remaining particulates.
- Transfer the supernatant to an autosampler vial for LC-HRMS analysis.

Liquid Chromatography-High-Resolution Mass Spectrometry (LC-HRMS)

Instrumentation:

- High-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- High-resolution mass spectrometer (e.g., Orbitrap or Q-TOF).

LC Parameters:

- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m particle size)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Methanol with 0.1% formic acid
- Gradient:

- 0-1 min: 5% B
- 1-8 min: 5-95% B
- 8-10 min: 95% B
- 10-10.1 min: 95-5% B
- 10.1-12 min: 5% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL

HRMS Parameters:

- Ionization Mode: Positive electrospray ionization (ESI+)
- Capillary Voltage: 3.5 kV
- Source Temperature: 120°C
- Desolvation Temperature: 350°C
- Cone Gas Flow: 50 L/hr
- Desolvation Gas Flow: 800 L/hr
- Mass Resolution: > 60,000 FWHM
- Scan Range: m/z 50-500
- Data Acquisition: Full scan MS and data-dependent MS/MS (ddMS2)
- Collision Energy: Ramped collision energy (e.g., 10-40 eV) for fragmentation.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantitative analysis of **Methyl vanillate-d3** using LC-HRMS.

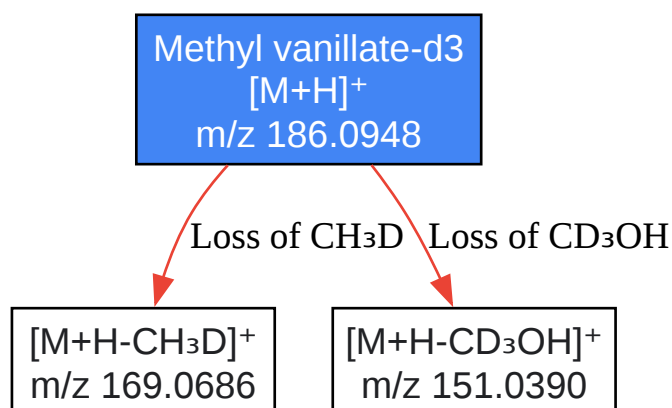


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Experimental workflow for LC-HRMS analysis.

Fragmentation Pathway

Understanding the fragmentation pattern of **Methyl vanillate-d3** is crucial for its unambiguous identification. The primary fragmentation pathways are depicted below.



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Proposed fragmentation of **Methyl vanillate-d3**.

Conclusion

This application note provides a comprehensive framework for the high-resolution mass spectrometric analysis of **Methyl vanillate-d3**. The detailed protocols for sample preparation and LC-HRMS, along with the expected quantitative data and fragmentation pathways, offer a solid starting point for researchers in various scientific disciplines. The methodologies can be

further optimized to meet the specific requirements of different research applications, ensuring accurate and reliable quantification of methyl vanillate in complex matrices.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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